Technical Characterization Guide: 3-chloro-N-(2-cyanophenyl)propanamide[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-chloro-N-(2-cyanophenyl)propanamide*
CAS No.:	*401641-37-0*
Cat. No.:	*B2759856*

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Executive Summary & Chemical Context[2][3][4][5][6][7][8][9][10]

3-chloro-N-(2-cyanophenyl)propanamide (CAS: 401641-37-0) is a critical electrophilic intermediate used primarily in the synthesis of fused heterocyclic systems, specifically quinazolin-4(3H)-ones.[1] These scaffolds are ubiquitous in kinase inhibitors (e.g., EGFR inhibitors) and other bioactive molecules.

The molecule presents a unique spectroscopic challenge due to the competing electronic effects of the electron-withdrawing nitrile group (

-position) and the amide linkage.[1] This guide provides a definitive reference for its structural validation using NMR, IR, and MS modalities, distinguishing it from common impurities like the cyclized quinazolinone or the hydrolyzed carboxylic acid.

Chemical Identity[5][6][7][8][11][12][13]

- IUPAC Name: **3-chloro-N-(2-cyanophenyl)propanamide**[1][2][3]

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- Molecular Formula:

  [4]

- Molecular Weight: 208.64 g/mol [4]

- Appearance: White to off-white crystalline solid[1]

- Solubility: Soluble in DMSO, DMF, Ethyl Acetate; sparingly soluble in water.

Synthesis & Formation Logic

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for impurity profiling. The compound is typically generated via the Schotten-Baumann acylation of anthranilonitrile.[1]



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Figure 1: Synthetic pathway and potential degradation routes. The target is kinetically stable but thermodynamically prone to cyclization under basic conditions.[1]

Mass Spectrometry (MS) Analysis[5][16]

Mass spectrometry provides the primary confirmation of the chlorine substitution pattern and molecular weight.

Experimental Parameters (ESI-MS)

- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Solvent: Methanol/Water + 0.1% Formic Acid[1]

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Diagnostic Signals[1][12]

m/z Value	Ion Identity	Relative Abundance	Interpretation
209.0	( )	100%	Protonated molecular ion.[1]
211.0	( )	~33%	Diagnostic Chlorine Isotope Pattern. The 3:1 ratio confirms the presence of one chlorine atom.
231.0		Variable	Sodium adduct, common in unbuffered solutions.
173.0		<10%	Loss of HCl (Cyclization to quinazolinone in-source).

Mechanistic Insight: The loss of HCl (

209

173) is a facile fragmentation pathway in the gas phase, mimicking the solution-phase cyclization to the quinazolinone core. High source temperatures may artificially increase the abundance of the 173 peak.

Infrared Spectroscopy (FT-IR)[1]

IR is the rapid-screening tool of choice for this molecule because the nitrile (CN) stretch is distinct and separates it from starting materials lacking the nitrile or cyclized products where the amide band shifts.

Key Absorption Bands[9][13][17]

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Wavenumber ( )	Functional Group	Vibrational Mode	Notes
3250 – 3350	Amide N-H	Stretching	Sharp band; indicates secondary amide.
2220 – 2230	Nitrile (CN)	Stretching	Critical Identifier. Sharp, medium intensity.[1] Distinguishes from non-nitrile analogs.
1660 – 1690	Amide I (C=O)	Stretching	Strong band. Lower frequency than ester precursors.
1530 – 1550	Amide II	Bending	N-H deformation coupled with C-N stretch.
750 – 780	C-Cl	Stretching	Characteristic alkyl halide fingerprint.[1]

Nuclear Magnetic Resonance (NMR)[6][12][13][17][18][19][20]

NMR provides the definitive structural proof. The data below describes the expected shifts in DMSO-

, the standard solvent for polar amides.

H NMR (400 MHz, DMSO-)

The spectrum is characterized by a downfield amide proton, four aromatic protons, and two distinct triplets for the propyl chain.

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
10.45	Broad Singlet	1H	NH	Deshielded by the electron-withdrawing nitrile to the amine.[1]
7.85	Doublet (Hz)	1H	Ar-H6	to the amide group; shifts downfield due to anisotropy of C=O.
7.75	Doublet (Hz)	1H	Ar-H3	to the nitrile group.
7.65	Triplet (Hz)	1H	Ar-H5	to the amide.
7.35	Triplet (Hz)	1H	Ar-H4	to the amide.
3.85	Triplet (Hz)	2H	-Cl	Deshielded by the chlorine atom (-position).
2.95	Triplet (Hz)	2H	-C=O	-position to the carbonyl.[1]

C NMR (100 MHz, DMSO-)

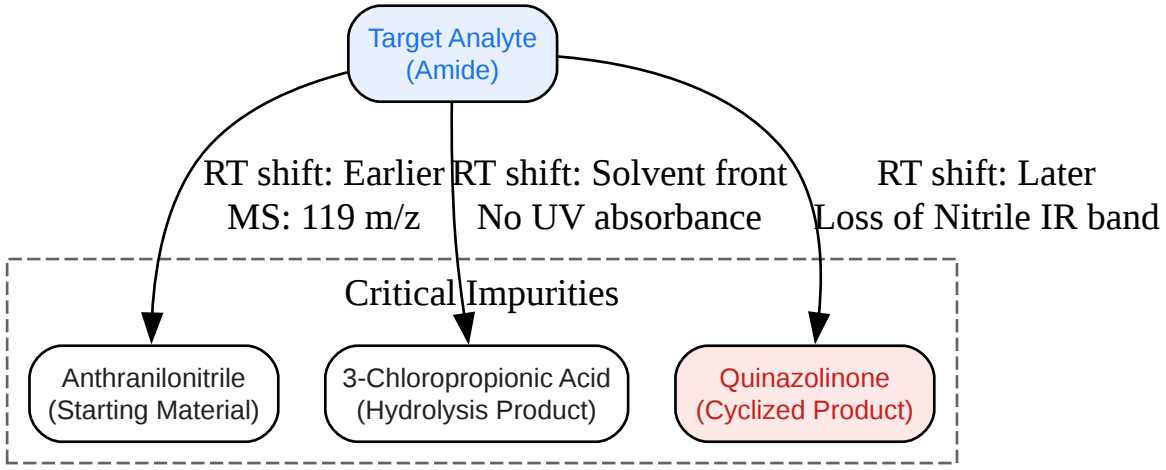
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Shift (, ppm)	Assignment	Notes
169.5	C=O	Amide carbonyl.[1]
140.2	Ar-C1	Quaternary carbon attached to NH.[1]
134.5	Ar-C3	Carbon to nitrile.[1]
133.0	Ar-C5	Carbon to amide.[1][5]
126.5	Ar-C6	Carbon to amide.[1]
125.0	Ar-C4	Carbon to amide.[1]
117.2	CN	Nitrile carbon.
108.5	Ar-C2	Quaternary carbon attached to CN.[1]
40.5	-Cl	Alkyl chloride carbon.[1]
38.8	-C=O	-methylene carbon.[1]

Quality Control & Impurity Profiling

When analyzing this compound for drug development, three specific impurities must be monitored.

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Figure 2: Impurity logic flow for HPLC/UPLC method development.

Differentiation Strategy

- Vs. Starting Material (Anthranilonitrile): The target has a higher molecular weight (+90 Da) and lacks the free amine

  doublet in NMR (~5-6 ppm).

- Vs. Cyclized Product (Quinazolinone): The cyclized product will lose the Nitrile (CN) band in IR (2220

) and the aliphatic protons will shift significantly as they become part of a rigid ring system.

References

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- Analogous Compound Data: "N-(2-Chloro-5-cyanophenyl)-4,4,4-trifluorobutanamide spectroscopic data." MDPI Molecules, 2013. (Used for comparative shift analysis).[8]

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- To cite this document: BenchChem. [Technical Characterization Guide: 3-chloro-N-(2-cyanophenyl)propanamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2759856/docs#technical-characterization-guide-3-chloro-n-2-cyanophenyl-propanamide-1]

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